

Technical Guide: Bis(6-methylheptyl) Phthalate-3,4,5,6-d4

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Bis(6-methylheptyl) Phthalate-3,4,5,6-d4

Cat. No.: B1449464

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CAS Number: 2209087-06-7

An In-depth Technical Resource for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on **Bis(6-methylheptyl) Phthalate-3,4,5,6-d4**, a deuterated internal standard crucial for the accurate quantification of its non-labeled counterpart, Bis(6-methylheptyl) Phthalate (also known as diisoctyl phthalate), and other related phthalate esters. This document is intended for researchers, scientists, and professionals in drug development and analytical testing who require precise and reliable methods for phthalate analysis.

Core Compound Data

Bis(6-methylheptyl) Phthalate-3,4,5,6-d4 is a stable isotope-labeled form of Bis(6-methylheptyl) Phthalate, a plasticizer that can be found as a contaminant in various materials. The incorporation of four deuterium atoms on the benzene ring provides a distinct mass shift, making it an ideal internal standard for mass spectrometry-based analytical techniques.

| Property | Value |
|------------------------|--|
| CAS Number | 2209087-06-7 |
| Non-labeled CAS Number | 131-20-4 |
| Molecular Formula | C ₂₄ D ₄ H ₃₄ O ₄ |
| Molecular Weight | 394.58 g/mol |
| Synonyms | Di-iso-octyl Phthalate-d4, Phthalic Acid Bis-6-methylheptyl Ester-d4 |
| Isotopic Enrichment | ≥ 99 atom % D |
| Chemical Purity | ≥ 98% |

Experimental Protocols

The primary application of **Bis(6-methylheptyl) Phthalate-3,4,5,6-d4** is as an internal standard in isotope dilution mass spectrometry for the quantification of phthalates in complex matrices such as environmental samples, food and beverages, and consumer products. The following is a generalized experimental protocol for the analysis of phthalates using Gas Chromatography-Mass Spectrometry (GC-MS).

Sample Preparation: Liquid-Liquid Extraction for Aqueous Samples (e.g., Beverages)

- Sample Collection: Collect 150 mL of the liquid sample in a pre-cleaned glass container. To avoid contamination, ensure all glassware is thoroughly washed and rinsed with acetone and hexane, then heated at 120°C for at least 14 hours.
- Internal Standard Spiking: Add a known volume of **Bis(6-methylheptyl) Phthalate-3,4,5,6-d4** solution (e.g., 150 µL of a 10 µg/L solution in hexane) to the sample. This deuterated standard serves as a surrogate to monitor extraction efficiency.
- Extraction: Transfer the spiked sample to a separatory funnel. Add 10 mL of hexane and shake vigorously for 5-10 minutes. Allow the layers to separate.

- Repeat Extraction: Collect the organic (hexane) layer and repeat the extraction of the aqueous layer with a fresh 10 mL of hexane.
- Concentration: Combine the hexane extracts and evaporate to a smaller volume using a rotary evaporator at a controlled temperature (e.g., 36°C). Further concentrate the sample to near dryness under a gentle stream of nitrogen.
- Reconstitution: Reconstitute the dried residue in a precise volume of hexane (e.g., 150 µL) containing another deuterated internal standard (e.g., diethyl phthalate-d4) to monitor instrumental drift. The sample is now ready for GC-MS analysis.

GC-MS Instrumental Analysis

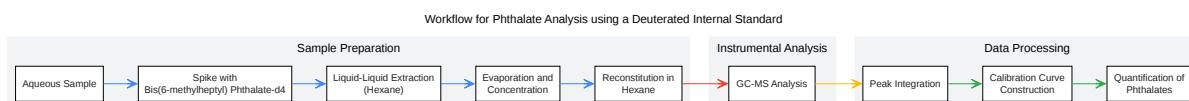
| Parameter | Recommended Setting |
|--------------------------|--|
| Gas Chromatograph | Agilent 7890A or equivalent |
| Mass Spectrometer | Agilent 5975C or equivalent |
| Column | Fused-silica capillary column (e.g., 30 m x 0.25 mm i.d., 0.5 µm film thickness, 5% diphenyl/95% dimethyl siloxane) |
| Injection Mode | Splitless, 1 µL injection volume |
| Injector Temperature | 280°C |
| Carrier Gas | Helium at a constant flow of 1.0 mL/min |
| Oven Temperature Program | Initial temperature of 80°C for 1 min, ramp at 20°C/min to 200°C, then ramp at 10°C/min to 300°C and hold for 8 min. |
| MS Transfer Line Temp. | 300°C |
| Ion Source Temperature | 250°C |
| Ionization Mode | Electron Ionization (EI) at 70 eV |
| Acquisition Mode | Selected Ion Monitoring (SIM) |

Data Analysis

Quantification is performed by creating a calibration curve using standards of the target phthalates with a constant concentration of the internal standard. The ratio of the peak area of the analyte to the peak area of **Bis(6-methylheptyl) Phthalate-3,4,5,6-d4** is plotted against the concentration of the analyte.

Visualizations

Experimental Workflow for Phthalate Analysis



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Caption: Workflow for Phthalate Analysis.

This diagram illustrates the key steps in the analytical workflow for the quantification of phthalates in aqueous samples using a deuterated internal standard like **Bis(6-methylheptyl) Phthalate-3,4,5,6-d4**. The process begins with sample preparation, followed by instrumental analysis using GC-MS, and concludes with data processing and quantification.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com